

Flutax-1: A Technical Guide to a Fluorescent Microtubule Probe

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Flutax 1*

Cat. No.: *B15556333*

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Flutax-1, a fluorescent derivative of the potent anti-cancer agent paclitaxel (Taxol), serves as an invaluable tool for the direct visualization and investigation of microtubules in living cells and in vitro systems.^{[1][2]} By conjugating a fluorescein molecule to paclitaxel, Flutax-1 retains the microtubule-stabilizing properties of its parent compound while enabling researchers to observe microtubule dynamics in real-time through fluorescence microscopy.^{[1][2][3]} This guide provides a comprehensive overview of Flutax-1, including its photophysical properties, mechanism of action, and detailed protocols for its application in microtubule research.

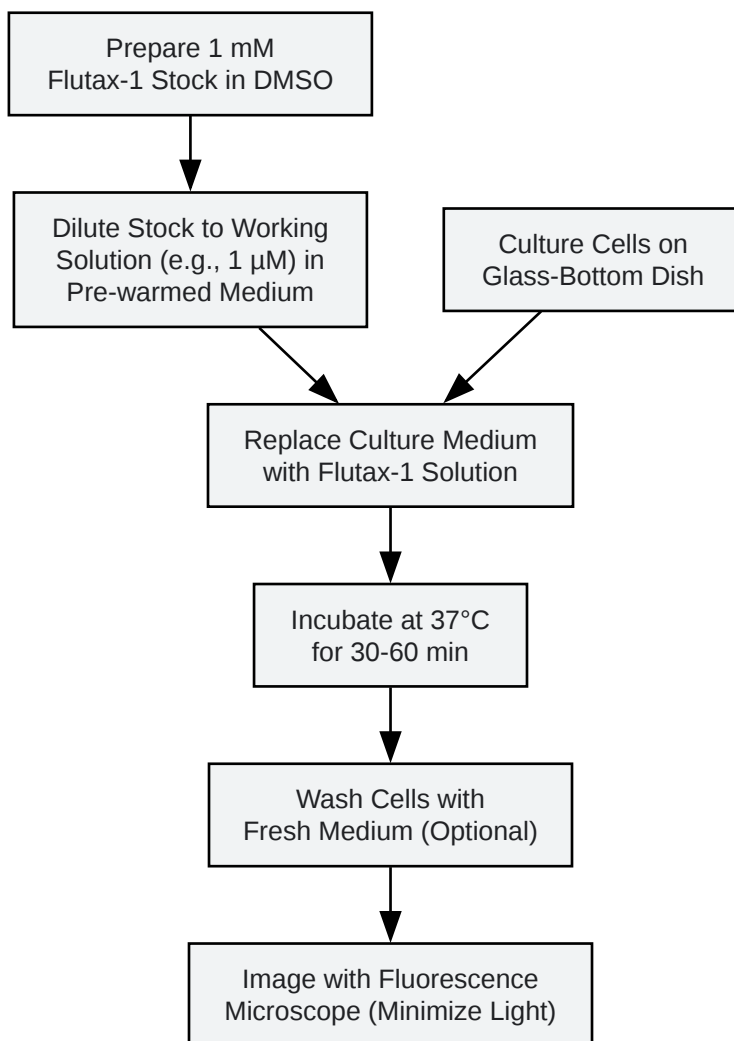
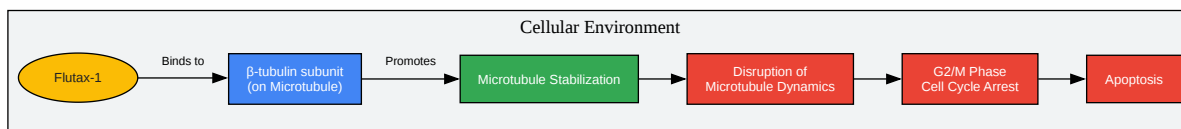
Physicochemical and Spectroscopic Properties

Flutax-1 is a semisynthetic derivative of paclitaxel, chemically designated as 7-O-[N-(4-fluoresceincarbonyl)-L-alanyl]taxol.^[1] This modification imparts the fluorescence necessary for its function as a molecular probe.^[1] The key quantitative properties of Flutax-1 are summarized in the table below, providing essential data for experimental design and interpretation.

Property	Value	Reference
Excitation Maximum (λ_{ex})	495 nm	[1][4][5][6][7][8]
Emission Maximum (λ_{em})	520 nm	[1][4][5][6][7][8]
Molecular Weight	1283.3 g/mol	[1][6][7]
Chemical Formula	C71H66N2O21	[1][6]
Binding Affinity (K_a)	$\sim 10^7 \text{ M}^{-1}$	[5][6][7]
Solubility	Soluble in DMSO and ethanol	[1][6][7]
Purity	$\geq 95\%$ (HPLC)	[1]
Appearance	Green solid	[1]

Mechanism of Action

Similar to its parent compound, Flutax-1 functions as a microtubule-stabilizing agent.[2][5] It binds with high affinity to the β -tubulin subunit of the $\alpha\beta$ -tubulin heterodimers that form microtubules.[1][2][5] This binding occurs at a specific site on the luminal side of the microtubule.[1][2] The binding of Flutax-1 promotes the polymerization of tubulin and inhibits the depolymerization of existing microtubules.[1][2] This stabilization disrupts the dynamic instability essential for cellular processes like mitosis, leading to cell cycle arrest at the G2/M phase and ultimately inducing apoptosis.[2][5]



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References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. rndsystems.com [rndsystems.com]
- 7. benchchem.com [benchchem.com]
- 8. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Flutax-1: A Technical Guide to a Fluorescent Microtubule Probe]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15556333#flutax-1-excitation-and-emission-spectra]

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